

Personal protective equipment for handling 2-Bromobenzimidazole

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Compound of Interest

Compound Name: 2-Bromobenzimidazole

Cat. No.: B136497

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Essential Safety and Handling Guide for 2-Bromobenzimidazole

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **2-Bromobenzimidazole**. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Hazard Profile of 2-Bromobenzimidazole

2-Bromobenzimidazole is a chemical compound that requires careful handling due to its hazard profile. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it presents the following primary hazards:

- Acute Toxicity (Oral): Harmful if swallowed.^{[1][2]}
- Skin Irritation: Causes skin irritation.^{[1][3]}
- Serious Eye Damage/Irritation: Causes serious eye damage.^[1]
- Respiratory Irritation: May cause respiratory irritation.

Personal Protective Equipment (PPE) Summary

The following table summarizes the mandatory personal protective equipment required when handling **2-Bromobenzimidazole**.

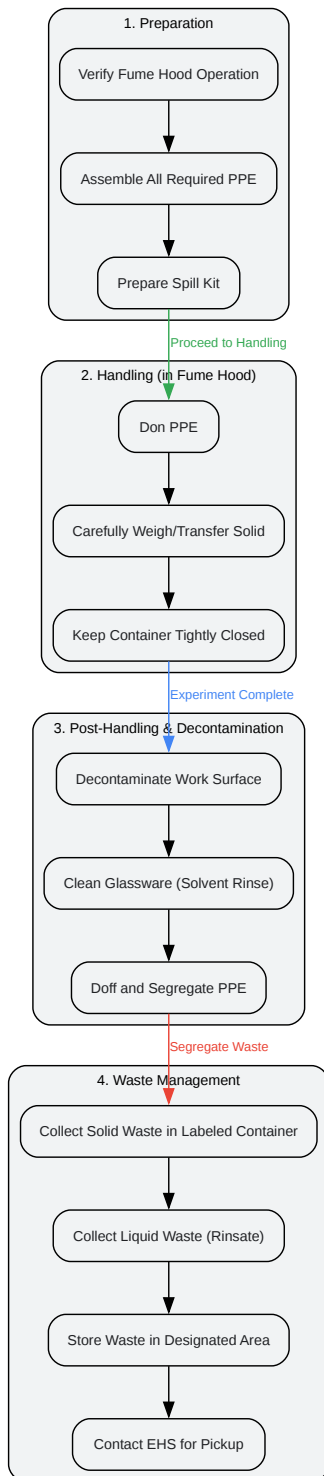
Body Part	Required PPE	Specifications and Guidelines
Eyes/Face	Chemical Splash Goggles / Face Shield	Goggles are required for handling liquids that can splash. A face shield should be used in conjunction with goggles for maximum protection.
Skin/Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected before use and disposed of after contamination.
Body	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to protect clothing and skin from potential spills. Long pants and closed-toe shoes are mandatory.
Respiratory	Fume Hood / Respirator	All handling of the solid chemical should occur in a certified chemical fume hood to ensure adequate ventilation. If a fume hood is not available or if dust formation is significant, a NIOSH-approved respirator is required.

Operational and Disposal Plan

This section provides step-by-step procedural guidance for the safe handling and disposal of **2-Bromobenzimidazole**.

Experimental Workflow Diagram

Workflow: Handling and Disposal of 2-Bromobenzimidazole

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References

- 1. 2-Bromobenzimidazole | C₇H₅BrN₂ | CID 2776281 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-1H-benzimidazole 97 54624-57-6 [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
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